

Personal protective equipment for handling 2-(2-Hydroxy-1-naphthyl)acetic acid

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Compound of Interest

Compound Name: 2-(2-Hydroxy-1-naphthyl)acetic acid

Cat. No.: B088920

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Essential Safety and Handling Guide for 2-(2-Hydroxy-1-naphthyl)acetic acid

This guide provides comprehensive safety and logistical information for the handling of **2-(2-Hydroxy-1-naphthyl)acetic acid** (CAS No. 10441-45-9). As a trusted partner in your research, we are committed to providing value beyond the product itself by ensuring you have the critical information needed to maintain a safe laboratory environment. This document is intended for researchers, scientists, and drug development professionals.

A Note on Structural Analogs: Specific toxicological and comprehensive safety data for **2-(2-Hydroxy-1-naphthyl)acetic acid** are not widely available. Therefore, this guidance is built upon the established safety profiles of the structurally similar compounds, 1-Naphthaleneacetic acid (NAA) and naphthalene. The presence of a hydroxyl group on the naphthalene ring may influence the compound's reactivity and toxicological properties, warranting a cautious and conservative approach to handling.

Hazard Identification and Risk Assessment

Based on data from structurally related compounds, **2-(2-Hydroxy-1-naphthyl)acetic acid** should be handled as a hazardous substance. The primary risks are associated with its potential for irritation and harm upon ingestion or inhalation.

Summary of Potential Hazards:

Hazard Class	Description	Primary Route of Exposure
Acute Toxicity (Oral)	Harmful if swallowed.[1][2][3] [4][5]	Ingestion
Skin Corrosion/Irritation	Causes skin irritation.[1][4][5] [6]	Dermal Contact
Serious Eye Damage/Irritation	Causes serious eye damage. [1][2][4][5][6]	Eye Contact
Respiratory Irritation	May cause respiratory irritation.[1][4][5]	Inhalation
Aquatic Hazard	May be harmful to aquatic life with long-lasting effects.[1]	Environmental Release

Personal Protective Equipment (PPE): Your First Line of Defense

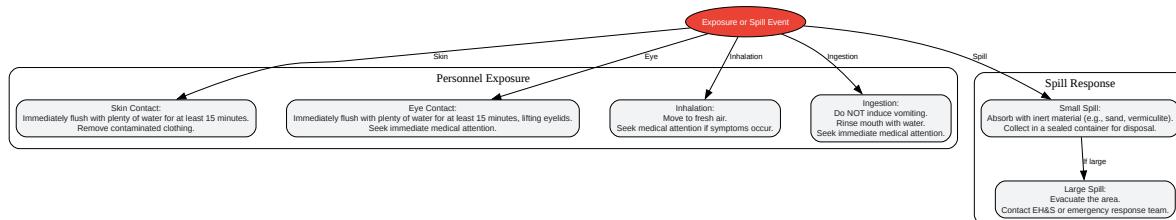
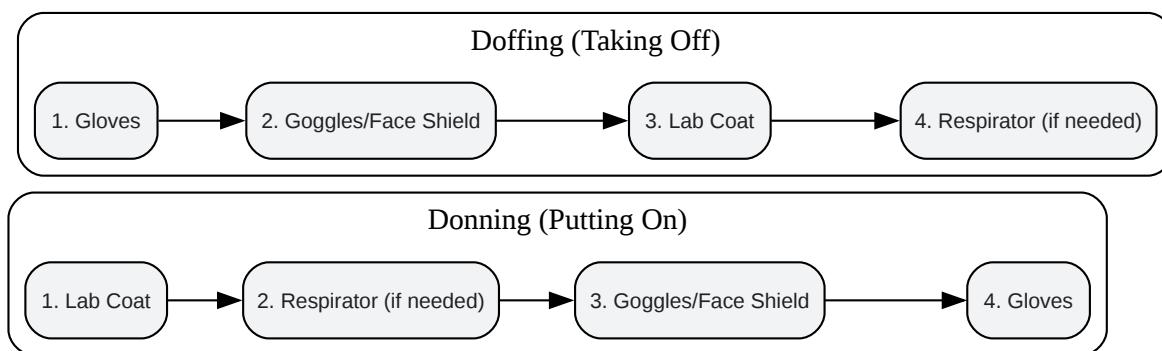
The selection and proper use of PPE are critical to minimizing exposure. The following PPE is mandatory when handling **2-(2-Hydroxy-1-naphthyl)acetic acid**.

- Eye Protection: Chemical safety goggles or a face shield are required to protect against dust particles and splashes.[4][5][7][8]
- Hand Protection: Chemical-resistant gloves, such as nitrile rubber, are essential.[7][9] Gloves should be inspected before use and changed frequently, especially if contamination is suspected.[8][9] After handling, wash hands thoroughly.
- Body Protection: A lab coat or chemical-resistant apron must be worn to protect the skin.[7][9]
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[4][5][8] If a fume hood is not available

or if significant dust is generated, a NIOSH-approved respirator with an appropriate particulate filter is recommended.[10]

PPE Donning and Doffing Workflow

Properly putting on and taking off PPE is as important as its selection to prevent cross-contamination.



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Caption: Immediate actions for exposure or spill incidents.

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